

liquid-liquid extraction (LLE) of THC-COOH-d3 from plasma

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Compound of Interest

Compound Name: (+/-)-11-Nor-9-Tetrahydrocannabinol-[d3]
CAS No.: 136844-96-7
Cat. No.: B6594795

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Title: Application Note: Optimized Liquid-Liquid Extraction (LLE) of THC-COOH and THC-COOH-d3 from Plasma for LC-MS/MS Analysis

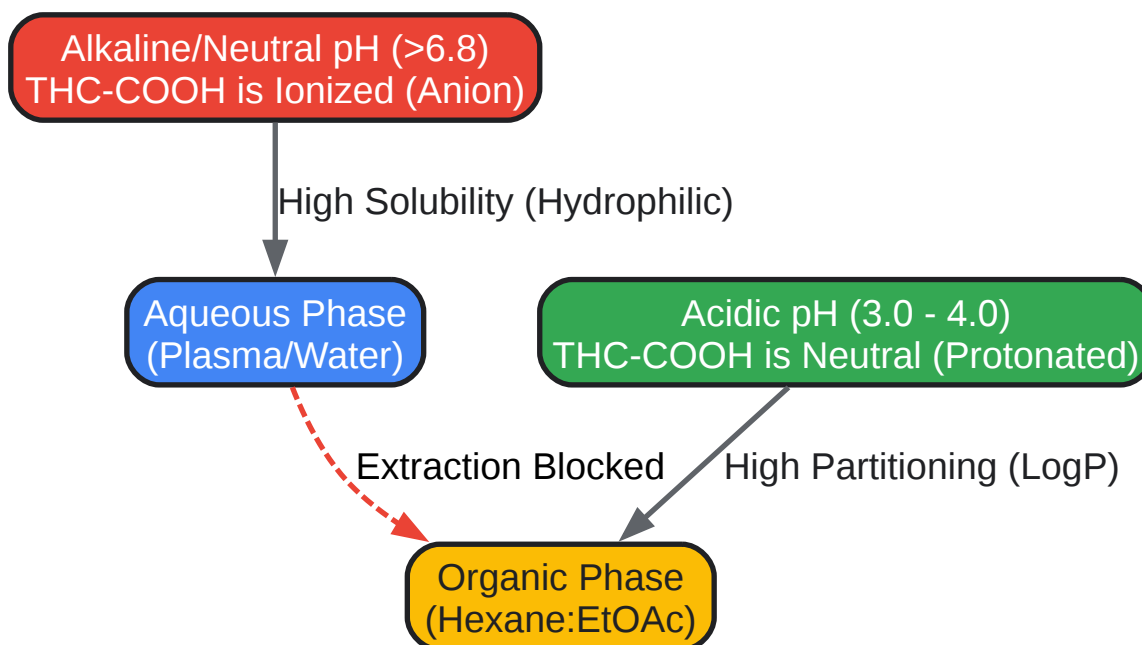
Executive Summary

The accurate quantification of 11-nor-9-carboxy- Δ^9 -tetrahydrocannabinol (THC-COOH), the primary inactive metabolite of Δ^9 -tetrahydrocannabinol (THC), is a cornerstone of pharmacokinetic research and forensic toxicology. Because of its extended half-life, THC-COOH acts as a reliable biomarker for prior cannabis exposure[1]. Achieving sub-ng/mL sensitivity while mitigating matrix effects from plasma proteins and phospholipids requires a highly optimized Liquid-Liquid Extraction (LLE) protocol[2]. This application note details a self-validating LLE workflow utilizing the deuterated isotopologue, THC-COOH-d3, as an internal standard (IS) to ensure absolute quantitative accuracy and analytical trustworthiness.

Mechanistic Rationale: The Role of pKa and LogP in Partitioning

The extraction of THC-COOH from a complex aqueous matrix like plasma is strictly governed by its acid dissociation constant (pKa) and its octanol-water partition coefficient (LogP). THC-COOH possesses a carboxylic acid functional group with a pKa of approximately 4.8[1].

- **Alkaline/Neutral Conditions (pH > 6.8):** At physiological pH (~7.4), the carboxylic acid group is deprotonated (anionic). In this state, THC-COOH is highly hydrophilic and will not efficiently partition into an organic solvent[1].
- **Acidic Conditions (pH 3.0–4.0):** By acidifying the plasma sample 1-2 units below its pKa, the carboxylate group is forced into a protonated state, rendering the molecule neutral. This drastically increases its hydrophobicity (LogD approaches LogP), driving its partition into the organic phase[1].
- **Solvent Selection:** A mixture of non-polar and slightly polar solvents, typically Hexane:Ethyl Acetate (8:2 v/v), is optimal[3]. Hexane provides the bulk non-polar environment to exclude water-soluble plasma components, while ethyl acetate provides sufficient polarity to solvate the protonated carboxylic acid.



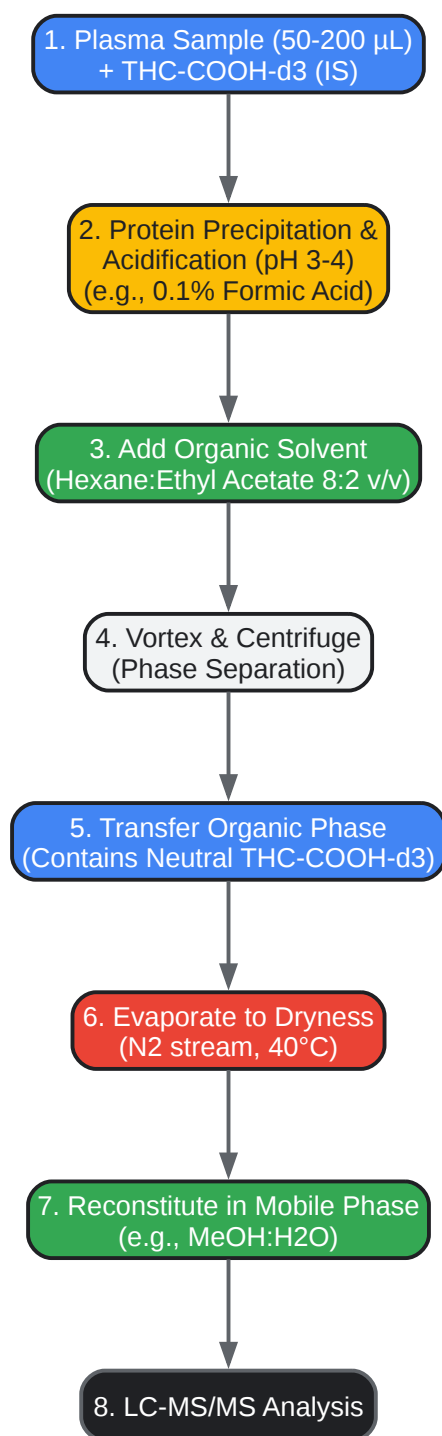
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Figure 1: Mechanism of pH-dependent ionization and phase partitioning of THC-COOH.

Experimental Design & Reagent Selection

- Matrix: Human Plasma (K2EDTA or Sodium Heparin).
- Analytes: THC-COOH and its deuterated internal standard, THC-COOH-d3. The use of a stable isotope-labeled IS is critical. THC-COOH-d3 co-elutes with the target analyte and experiences identical extraction losses and ionization suppression, acting as a self-correcting mechanism for absolute quantitation[2].
- Reagents:
 - Precipitation/Acidification Buffer: 0.1% Formic Acid in Water or 0.1 M Acetic Acid[2].
 - Extraction Solvent: Hexane:Ethyl Acetate (8:2, v/v) (HPLC Grade)[3].
 - Reconstitution Solvent: Initial LC mobile phase (e.g., 75:25 Methanol:Water with 0.1% Formic Acid)[2].

Detailed Step-by-Step LLE Protocol



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Figure 2: Step-by-step liquid-liquid extraction workflow for THC-COOH-d3 from plasma.

Step 1: Aliquoting and IS Addition Transfer 50–200 μL of plasma into a clean borosilicate glass tube[2]. Add 25 μL of the THC-COOH-d3 working internal standard solution (e.g., 25 ng/mL in

methanol)[2]. Vortex briefly. Causality: Early addition of the IS ensures it equilibrates with plasma proteins and undergoes the exact same binding and extraction dynamics as the endogenous analyte.

Step 2: Protein Precipitation & Acidification Add 100 µL of 0.1% formic acid in water (or 0.1 M acetic acid) to the sample[2]. Mix for 1 minute. Causality: This step serves a dual purpose. First, it disrupts protein-drug binding, freeing THC-COOH from albumin. Second, it drops the pH below 4.0, ensuring the carboxylic acid group is fully protonated[1].

Step 3: Liquid-Liquid Extraction Add 1.5 mL of the extraction solvent (Hexane:Ethyl Acetate, 8:2 v/v) to the tube[3]. Cap the tube and mix continuously (via multi-tube vortexer or rotary mixer) for 10 minutes[2]. Causality: The 10-minute mixing time maximizes the surface area contact between the aqueous and organic phases, driving the neutral THC-COOH and THC-COOH-d3 into the organic layer.

Step 4: Phase Separation Centrifuge the samples at 4000 RPM (approx. 2000 x g) for 10 minutes at 8°C[2]. Causality: Centrifugation breaks any emulsions formed during mixing and creates a distinct biphasic system. The upper organic layer contains the analytes, while the lower aqueous layer traps plasma proteins and hydrophilic interferences.

Step 5: Evaporation and Reconstitution Carefully transfer the upper organic layer to a clean glass tube, avoiding any transfer of the aqueous phase. Evaporate the solvent to dryness under a gentle stream of nitrogen gas at 25–40°C[2][3]. Reconstitute the dried extract in 80 µL of the initial LC mobile phase (e.g., 75:25 0.1% Formic Acid in Methanol : 0.1% Formic Acid in Water)[2]. Transfer to an autosampler vial for LC-MS/MS analysis.

Validation Parameters & Quantitative Data

When executed correctly, this protocol yields highly reproducible results suitable for forensic and clinical applications. The table below summarizes typical validation parameters achieved using this LLE methodology coupled with mass spectrometry[1][2][3].

Parameter	THC-COOH Performance	THC-COOH-d3 (IS) Role
Lower Limit of Quantitation (LLOQ)	1.0 ng/mL (in 50 µL plasma)[2]	Normalizes signal at LLOQ
Linearity Range	1.0 – 300 ng/mL[2]	Ensures linear response
Extraction Recovery	> 80%[3]	Tracks absolute recovery
Intra-day Precision (CV%)	< 10%[1]	Corrects volumetric errors
Matrix Effect (Ion Suppression)	Minimal (Corrected by IS)	Co-elutes to normalize suppression

Self-Validating System & Troubleshooting

A robust analytical protocol must be self-validating. The continuous monitoring of the THC-COOH-d3 internal standard acts as the primary diagnostic tool for the health of the assay:

- **Low IS Area Counts Across All Samples:** Indicates an issue with the extraction solvent (e.g., incorrect Hexane:EtOAc ratio) or a failure to properly acidify the plasma in Step 2. If the pH remains > 5.0, THC-COOH-d3 will remain ionized and partition poorly[1].
- **Variable IS Area Counts:** Suggests inconsistent transfer of the organic phase in Step 5 or emulsion formation in Step 4. Ensure centrifugation is performed at a low temperature (8°C) to stabilize the protein pellet[2].
- **Elevated Baseline/Interferences:** If pure hexane is substituted with too much ethyl acetate (e.g., >30%), the organic phase becomes too polar, co-extracting hydrophilic matrix components that cause ion suppression in the MS source.

References

1.[1] Development and validation of an automated liquid-liquid extraction GC/MS method for the determination of THC, 11-OH-THC, and free THC-carboxylic acid (THC-COOH) from blood serum - PMC. nih.gov. URL: 2.[2] Validation of a Microsampling-Compatible Liquid-Liquid Extraction Method for Cannabinoid Quantitation in 50 µL of Whole Blood using LC-MS/MS - PubMed. nih.gov. URL: 3.[3] Enhancement and validation of a quantitative GC-MS method for

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